

Application Notes and Protocols for 3-Aminoisobutyric Acid (BAIBA) Stock Solutions

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Compound of Interest

Compound Name: 3-Aminoisobutyric acid

Cat. No.: B555996

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Audience: Researchers, scientists, and drug development professionals.

Introduction

3-Aminoisobutyric acid (BAIBA), a small molecule myokine, is a catabolite of thymine and valine metabolism.^{[1][2]} Its production in skeletal muscle is elevated during exercise, and it has garnered significant interest for its role in metabolic regulation.^[3] BAIBA has been shown to induce the "browning" of white adipose tissue, enhance fatty acid oxidation, and improve glucose homeostasis, making it a molecule of interest in the study and development of therapeutics for metabolic disorders.^{[1][2]} This document provides detailed protocols for the preparation, storage, and application of BAIBA stock solutions for in vitro and in vivo research.

Data Presentation: Physicochemical Properties and Solubility

A summary of the key physicochemical and solubility data for **3-Aminoisobutyric acid** is presented in the table below. It is crucial to note that solubility can be influenced by factors such as the specific isomer (L-BAIBA or D-BAIBA), temperature, and the presence of other solutes.

Property	Data
Molecular Formula	C ₄ H ₉ NO ₂
Molecular Weight	103.12 g/mol
Appearance	White to off-white solid.[1]
Solubility in Water	100 mg/mL (969.74 mM); may require sonication for complete dissolution.[1]
Solubility in PBS	100 mg/mL (969.74 mM); may require sonication for complete dissolution.[4]
Solubility in DMSO	1 mg/mL (9.70 mM); may require sonication.[1] Some sources report insolubility of the free acid in DMSO, so using freshly opened, anhydrous DMSO is recommended.[5] The sodium salt of BAIBA has better solubility in DMSO (10 mM).[6]
Storage (Solid)	Stable for at least 2 years when stored at -20°C. [1]
Storage (Solutions)	Store at -20°C in the dark.[1] For long-term storage, aliquoting and storing at -80°C for up to 6 months is recommended to avoid repeated freeze-thaw cycles.[1]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Aqueous Stock Solution (e.g., 100 mM)

This protocol is suitable for preparing a concentrated stock solution of BAIBA in an aqueous buffer, such as sterile water or Phosphate-Buffered Saline (PBS), which can be further diluted for cell culture or in vivo studies.

Materials:

- **3-Aminoisobutyric acid** (powder)

- Sterile, nuclease-free water or 1X PBS
- Sterile conical tubes (15 mL or 50 mL)
- Calibrated analytical balance
- Spatula
- Vortex mixer
- Water bath sonicator
- Sterile syringe filters (0.22 μm)
- Sterile microcentrifuge tubes for aliquoting

Procedure:

- **Weighing the Compound:** In a sterile conical tube, accurately weigh the desired amount of **3-Aminoisobutyric acid** powder. For example, to prepare 10 mL of a 100 mM stock solution, weigh out 103.12 mg of BAIBA.
- **Initial Dissolution:** Add a portion of the sterile water or PBS to the tube (e.g., 8 mL).
- **Vortexing:** Cap the tube tightly and vortex vigorously for 1-2 minutes to facilitate dissolution.
- **Sonication (if necessary):** If the compound does not fully dissolve, place the tube in a water bath sonicator. Sonicate in short bursts (1-2 minutes) until the solution is clear.^{[1][4]} Avoid overheating the solution.
- **Final Volume Adjustment:** Once the BAIBA is completely dissolved, add sterile water or PBS to reach the final desired volume (e.g., 10 mL).
- **Sterilization:** Sterilize the stock solution by passing it through a 0.22 μm sterile syringe filter into a new sterile conical tube.
- **Aliquoting and Storage:** Aliquot the sterile stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for short-term use (up to 1 month)

or at -80°C for long-term storage (up to 6 months).^[1]

Protocol 2: Preparation of a DMSO Stock Solution

This protocol is for preparing a stock solution of BAIBA in Dimethyl Sulfoxide (DMSO). Due to the lower solubility of the free acid in DMSO, this is typically for lower concentration stocks.

Using the sodium salt of BAIBA can improve solubility in DMSO.

Materials:

- **3-Aminoisobutyric acid** (powder) or its sodium salt
- Anhydrous, sterile DMSO
- Sterile, amber or foil-wrapped conical tubes
- Calibrated analytical balance
- Spatula
- Vortex mixer
- Water bath sonicator (optional)
- Sterile, amber or foil-wrapped microcentrifuge tubes for aliquoting

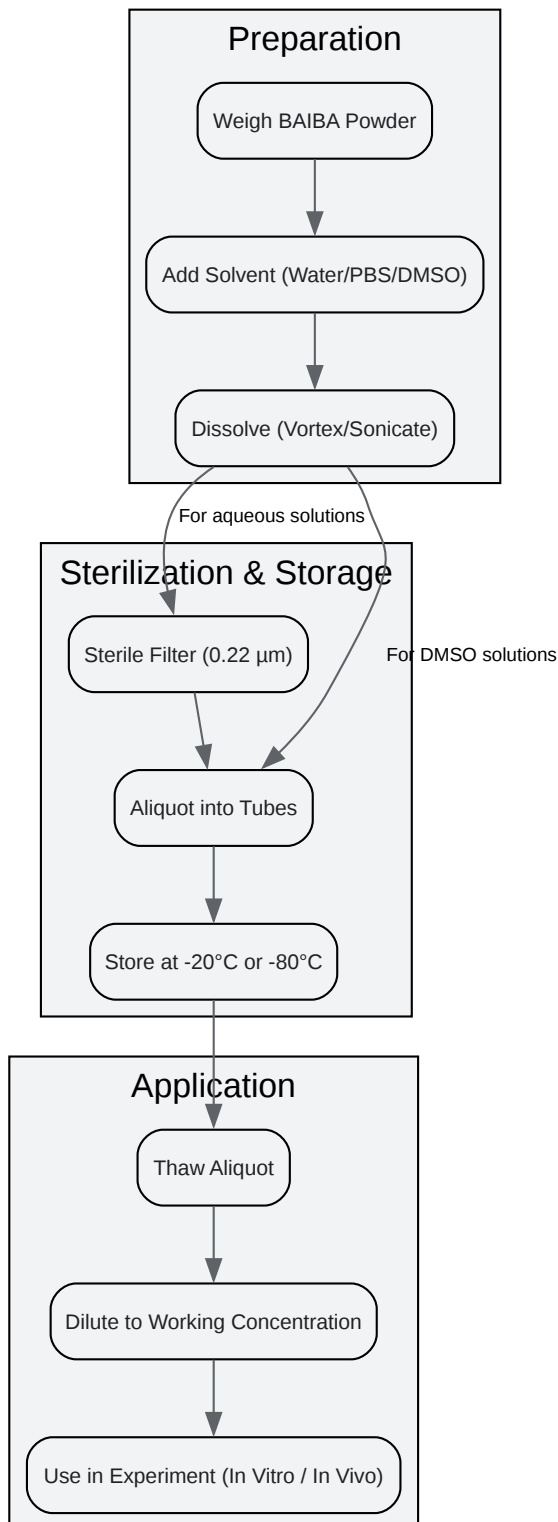
Procedure:

- **Weighing the Compound:** In a sterile, amber or foil-wrapped conical tube, weigh the desired amount of BAIBA. For example, to prepare 10 mL of a 10 mM stock solution of the sodium salt (MW: 125.1 g/mol), weigh out 12.51 mg.
- **Adding Solvent:** Add the required volume of anhydrous, sterile DMSO (e.g., 10 mL).
- **Dissolution:** Cap the tube tightly and vortex until the compound is fully dissolved. If needed, gentle warming or brief sonication can be applied.
- **Aliquoting and Storage:** Aliquot the stock solution into sterile, amber or foil-wrapped microcentrifuge tubes. Store at -20°C in the dark.^[1]

Visualizations

Experimental Workflow for BAIBA Stock Solution Preparation

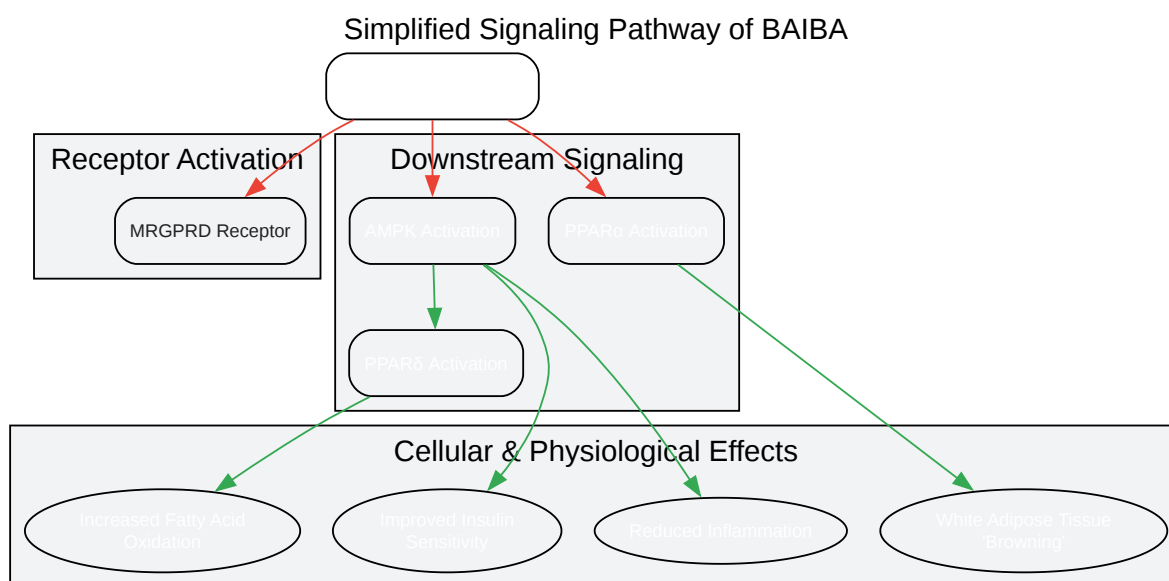
Experimental Workflow for BAIBA Stock Solution Preparation



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Caption: Workflow for preparing and using BAIBA stock solutions.

Signaling Pathway of 3-Aminoisobutyric Acid (BAIBA)



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Caption: Simplified BAIBA signaling cascade.

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